

Heptafluoroisopropyl Iodide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Heptafluoroisopropyl iodide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **heptafluoroisopropyl iodide**, a key reagent in fluoroalkylation chemistry. It covers its chemical and physical properties, synthesis, and applications, with a focus on its utility in the development of pharmaceuticals and other advanced materials. Detailed experimental protocols for its use and important safety information are also included.

Chemical Identity and Properties

Heptafluoroisopropyl iodide, also known as heptafluoro-2-iodopropane or perfluoroisopropyl iodide, is a dense, colorless to yellowish liquid.^[1] Its core chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers

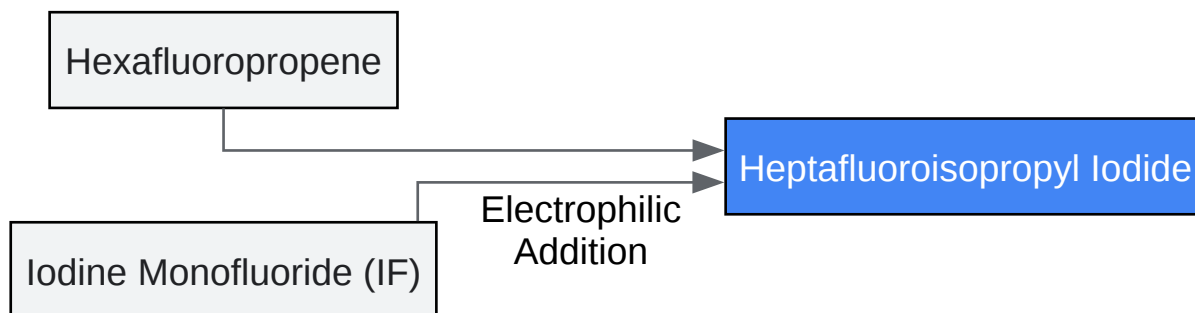
Identifier	Value
CAS Number	677-69-0[1][2][3]
Molecular Formula	C ₃ F ₇ I[1][3]
Molecular Weight	295.93 g/mol [1][2]
Synonyms	Heptafluoro-2-iodopropane, Perfluoroisopropyl iodide, 2-Iodoperfluoropropane[2][4][5]
InChI Key	BBZVTTKMXRPMHZ-UHFFFAOYSA-N[2][6]
SMILES String	FC(F)(F)C(F)(I)C(F)(F)F[2][6]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow/red clear liquid[3][4]
Boiling Point	40 °C (lit.)[2][7]
Melting Point	-58 °C[7]
Density	2.08 g/mL at 25 °C (lit.)[2][7]
Refractive Index	n _{20/D} 1.329 (lit.)[2][7]
Vapor Pressure	7.12 psi (20 °C)[2][7]
Solubility	Insoluble in water[7]
Stability	Stable under recommended storage conditions; light-sensitive[2][7]
Incompatibilities	Strong oxidizing agents[2]
Hazardous Decomposition	Carbon oxides, Hydrogen fluoride, Hydrogen iodide under fire conditions[2]

Synthesis of Heptafluoroisopropyl Iodide

A common laboratory-scale synthesis of **heptafluoroisopropyl iodide** involves the addition of iodine monofluoride to hexafluoropropene.[1][7] This electrophilic addition reaction proceeds readily to yield the desired product. Industrial production may utilize similar methodologies, focusing on process optimization and scalability.



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Caption: Synthesis of **Heptafluoroisopropyl iodide**.

Applications in Research and Development

Heptafluoroisopropyl iodide is a versatile building block for the introduction of the heptafluoroisopropyl group into organic molecules. This moiety is of particular interest in drug development, as the incorporation of fluorine can significantly enhance a molecule's metabolic stability, bioavailability, and binding affinity.[3]

Key applications include:

- **Pharmaceutical Synthesis:** Used in the synthesis of fluorinated pharmaceuticals, which often exhibit improved pharmacokinetic properties.[3]
- **Grignard Reagents:** It is a precursor to perfluoroisopropyl magnesium halides, which are powerful nucleophiles for the formation of carbon-carbon bonds with electrophilic substrates. [1][8]
- **Telomerization Reactions:** Acts as a chain-transfer agent in the polymerization of fluoroalkenes such as 1,1-difluoroethylene and tetrafluoroethylene.[1][8]

- Material Science: Employed in the development of specialized polymers and coatings with high thermal and chemical resistance.[3]
- Agrochemicals: The heptafluoroisopropyl group can impart desirable properties to new generations of pesticides and herbicides.[3]

Experimental Protocols

Preparation of Perfluoroisopropylmagnesium Bromide (Grignard Reagent)

This protocol describes a general procedure for the preparation of the Grignard reagent from **heptafluoroisopropyl iodide**. All glassware should be thoroughly dried, and the reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon).

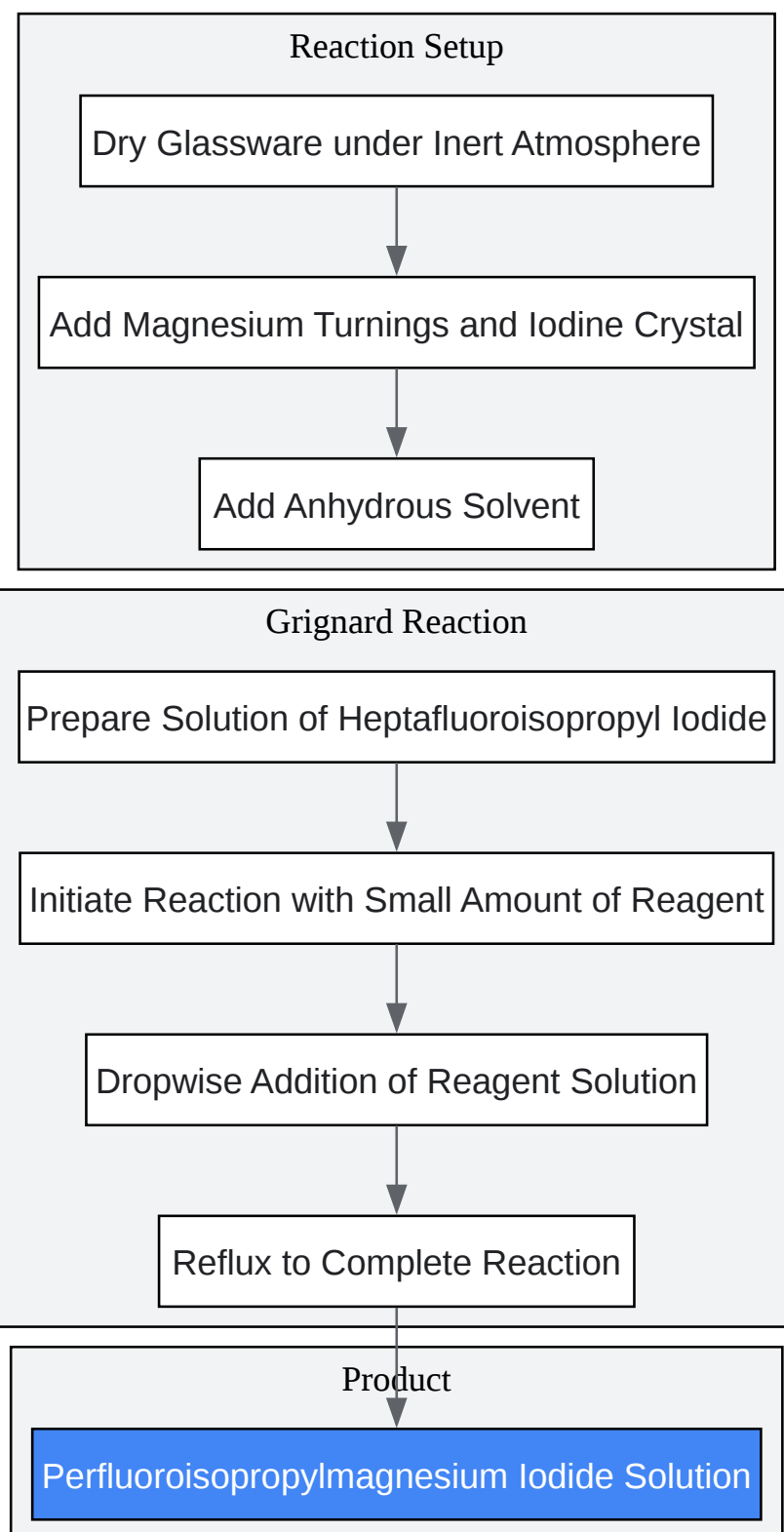
Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- **Heptafluoroisopropyl iodide**
- A crystal of iodine (as an initiator)

Procedure:

- Place magnesium turnings in a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.
- Add a small crystal of iodine to the flask. The iodine helps to activate the magnesium surface.
- Add a small amount of anhydrous solvent (diethyl ether or THF) to cover the magnesium.
- Dissolve **heptafluoroisopropyl iodide** in anhydrous solvent in the dropping funnel.

- Add a small portion of the **heptafluoroisopropyl iodide** solution to the magnesium suspension. The reaction is initiated when the color of the iodine disappears and bubbling is observed. Gentle warming may be necessary to start the reaction.
- Once the reaction has started, add the remaining **heptafluoroisopropyl iodide** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete reaction.
- The resulting grey-to-brown solution of perfluoroisopropylmagnesium iodide is ready for use in subsequent reactions.



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Caption: Grignard Reagent Formation Workflow.

Purification of Heptafluoroisopropyl Iodide

For applications requiring high purity, **heptafluoroisopropyl iodide** can be purified by gas chromatography on a triacetin column, followed by bulb-to-bulb distillation at low temperature.

[1] For stabilization during storage, it is recommended to store the purified liquid over copper powder.[1]

Safety and Handling

Heptafluoroisopropyl iodide is a hazardous chemical and should be handled with appropriate safety precautions.

Table 3: Hazard and Safety Information

Hazard Category	Description
GHS Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), Harmful if inhaled (H332), May cause respiratory irritation (H335)[2]
Precautionary Statements	Avoid breathing vapors/mist (P261), IF INHALED: Remove to fresh air (P304+P340), IF IN EYES: Rinse cautiously with water for several minutes (P305+P351+P338), Store locked up (P405)[2]
Personal Protective Equipment	Chemical safety goggles, protective gloves, and a respirator are recommended. Work in a well-ventilated area or a fume hood.[5]
First Aid	Inhalation: Move to fresh air. Skin Contact: Wash with soap and water. Eye Contact: Rinse with plenty of water for at least 15 minutes. Ingestion: Do NOT induce vomiting. Seek medical attention in all cases of exposure.[2][5]
Storage	Store in a cool, dry, well-ventilated place away from light and incompatible materials. Recommended storage temperature is 2-8 °C. [2]
Spill and Disposal	Absorb spills with an inert material and dispose of as hazardous waste. Do not allow to enter drains.[2]

Disclaimer: This guide is intended for informational purposes only and does not constitute a complete safety data sheet. Always consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.

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